

Synthesis protocol for 4-Formyl-2-methoxyphenyl benzoate

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl benzoate
CAS No.: 790-16-9
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An In-Depth Guide to the Synthesis of **4-Formyl-2-methoxyphenyl benzoate** via Schotten-Baumann Reaction

Authored by: A Senior Application Scientist

This application note provides a comprehensive, field-proven protocol for the synthesis of **4-Formyl-2-methoxyphenyl benzoate**, a derivative of vanillin. This guide is tailored for researchers, scientists, and professionals in drug development, offering not just a procedural walkthrough but also the underlying scientific rationale for key experimental steps.

Introduction and Significance

4-Formyl-2-methoxyphenyl benzoate is an aromatic ester synthesized from vanillin (4-hydroxy-3-methoxybenzaldehyde), a widely available and sustainable building block derived from lignin.^{[1][2]} The parent molecule, vanillin, is a cornerstone in the flavor and fragrance industries and serves as a versatile precursor for various fine chemicals and pharmaceuticals.^{[2][3][4]} The benzylation of vanillin to form the title compound modifies its chemical properties, masking the phenolic hydroxyl group and introducing a benzoate moiety. This structural

modification is of significant interest in medicinal chemistry; for instance, **4-formyl-2-methoxyphenyl benzoate** has been identified as a compound with potential antithrombotic properties, making it a target for further investigation in drug discovery.[5]

The synthesis route detailed herein employs the Schotten-Baumann reaction, a robust and widely used method for the acylation of alcohols and phenols.[6][7] This reaction, first described in the 1880s, involves the treatment of an active hydrogen-containing compound with an acid chloride in the presence of a base, typically in a two-phase solvent system.[6] Its reliability and scalability make it an excellent choice for both laboratory-scale synthesis and potential industrial applications.

Reaction Mechanism and Rationale

The synthesis proceeds via a base-catalyzed nucleophilic acyl substitution, commonly known as the Schotten-Baumann reaction.[7][8][9]

Reaction Scheme: Vanillin + Benzoyl Chloride → **4-Formyl-2-methoxyphenyl benzoate** + HCl

Mechanism:

- **Deprotonation:** The reaction is initiated by the deprotonation of the phenolic hydroxyl group of vanillin by an aqueous base, such as sodium hydroxide (NaOH). This step is crucial as it generates a highly nucleophilic phenoxide ion. The phenoxide is a much stronger nucleophile than the neutral phenol, a necessary enhancement for an efficient reaction with the acyl chloride.
- **Nucleophilic Attack:** The newly formed phenoxide ion attacks the electrophilic carbonyl carbon of benzoyl chloride. This results in the formation of a tetrahedral intermediate.
- **Chloride Elimination:** The tetrahedral intermediate is unstable and collapses, reforming the carbonyl double bond and expelling a chloride ion as the leaving group. This step yields the final ester product, **4-Formyl-2-methoxyphenyl benzoate**.
- **Acid Neutralization:** The reaction produces hydrochloric acid (HCl) as a byproduct. The base present in the reaction medium (NaOH) serves a second critical function by neutralizing this acid, preventing the protonation of the starting amine or the product.[9]

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Detailed Experimental Protocol

This protocol is designed for a laboratory setting and emphasizes safety and reproducibility.

3.1 Materials and Reagents

Reagent	Formula	MW (g/mol)	Amount	Moles (mmol)	Purity
Vanillin	C ₈ H ₈ O ₃	152.15[2]	5.00 g	32.86	≥99%
Benzoyl Chloride	C ₇ H ₅ ClO	140.57	4.1 mL (4.86 g)	34.57 (1.05 eq)	≥99%
Sodium Hydroxide	NaOH	40.00	4.00 g	100	≥97%
Dichloromethane	CH ₂ Cl ₂	84.93	~100 mL	-	ACS Grade
Ethanol	C ₂ H ₅ OH	46.07	~50 mL	-	95% or Absolute
Deionized Water	H ₂ O	18.02	~300 mL	-	-

3.2 Equipment

- 250 mL Erlenmeyer flask or beaker
- 100 mL dropping funnel
- Magnetic stirrer and stir bar
- Ice bath

- Buchner funnel and filter flask
- pH paper or pH meter
- Glassware for recrystallization and extraction
- Rotary evaporator (optional)

3.3 Step-by-Step Synthesis Procedure

- **Preparation of Base Solution:** In a 250 mL Erlenmeyer flask, dissolve 4.00 g of sodium hydroxide in 100 mL of deionized water. Cool the solution to room temperature.
- **Dissolution of Vanillin:** Add 5.00 g of vanillin to the cooled NaOH solution. Stir using a magnetic stirrer until all the vanillin has dissolved, forming sodium vanillate.
- **Reaction Setup:** Place the flask in an ice bath and allow the solution to cool to between 0-5 °C. This cooling is critical to control the exothermic reaction and to minimize the hydrolysis of benzoyl chloride, a competing side reaction.
- **Addition of Benzoyl Chloride:** Add 4.1 mL of benzoyl chloride to a dropping funnel. Add the benzoyl chloride dropwise to the vigorously stirred, cold vanillate solution over a period of 15-20 minutes. A white precipitate of the product will form almost immediately.
- **Reaction Completion:** After the addition is complete, continue to stir the mixture vigorously in the ice bath for an additional 30 minutes to ensure the reaction proceeds to completion.
- **Product Isolation (Work-up):**
 - Filter the crude product using a Buchner funnel.
 - Wash the solid precipitate thoroughly with approximately 100 mL of cold deionized water to remove any sodium benzoate (a byproduct of benzoyl chloride hydrolysis) and excess NaOH.
 - Wash the solid with 20 mL of cold 95% ethanol to remove unreacted starting materials.
 - Press the solid dry on the funnel to remove as much solvent as possible.

- Purification by Recrystallization:
 - Transfer the crude solid to a 100 mL beaker.
 - Add a minimal amount of hot ethanol (approximately 40-50 mL) to dissolve the solid completely. Gentle heating may be required.
 - Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
 - Collect the purified white crystals by vacuum filtration, wash with a small amount of ice-cold ethanol, and dry in a desiccator or a vacuum oven at low heat.[\[10\]](#)[\[11\]](#)
- Final Analysis: Determine the final yield and characterize the product using melting point analysis and spectroscopy. The expected yield is typically in the range of 80-90%.

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Product Characterization and Validation

A self-validating protocol requires rigorous confirmation of the final product's identity and purity.
[\[12\]](#)

4.1 Physical Properties

- Appearance: White crystalline solid.
- Molecular Formula: $C_{15}H_{12}O_4$ [\[13\]](#)[\[14\]](#)
- Molecular Weight: 256.25 g/mol [\[13\]](#)[\[14\]](#)
- Melting Point: The literature melting point should be consulted and compared with the experimental value. A sharp melting range close to the literature value indicates high purity.

4.2 Spectroscopic Analysis

- FTIR Spectroscopy (KBr Pellet):

- The disappearance of the broad O-H stretching band from vanillin (typically around 3200-3400 cm^{-1}) is the primary indicator of a successful reaction.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Appearance of a strong ester C=O stretching band around 1730-1740 cm^{-1} .
- Presence of the aldehyde C=O stretching band, typically around 1690-1700 cm^{-1} .
- C-O stretching bands for the ester and ether functionalities will be present in the 1250-1000 cm^{-1} region.
- Aromatic C-H stretching bands will appear just above 3000 cm^{-1} .
- ^1H NMR Spectroscopy (CDCl_3 , 400 MHz):
 - δ ~9.9 ppm (s, 1H): Aldehyde proton (-CHO).
 - δ ~8.2 ppm (d, 2H): Aromatic protons on the benzoate ring ortho to the carbonyl group.
 - δ ~7.5-7.7 ppm (m, 3H): Remaining aromatic protons on the benzoate ring.
 - δ ~7.4-7.5 ppm (m, 2H): Aromatic protons on the vanillin ring.
 - δ ~7.2 ppm (d, 1H): Aromatic proton on the vanillin ring.
 - δ ~3.9 ppm (s, 3H): Methoxy group protons (-OCH₃).[\[18\]](#)
- ^{13}C NMR Spectroscopy (CDCl_3 , 100 MHz):
 - δ ~191 ppm: Aldehyde carbonyl carbon.
 - δ ~165 ppm: Ester carbonyl carbon.
 - δ ~110-155 ppm: Aromatic and vinyl carbons.
 - δ ~56 ppm: Methoxy carbon.

Safety and Handling Precautions

- Sodium Hydroxide (NaOH): Corrosive. Causes severe skin burns and eye damage. Handle with appropriate gloves and eye protection.
- Benzoyl Chloride: Corrosive, lachrymator (causes tearing), and reacts with moisture. Handle in a well-ventilated fume hood. Wear gloves, a lab coat, and safety goggles.
- Dichloromethane: Volatile and a suspected carcinogen. All handling should be performed in a fume hood.

Always consult the Safety Data Sheet (SDS) for each chemical before starting the experiment.

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